

# Essential Safety and Logistics for Handling 3-(Trifluoromethyl)benzyl bromide

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## Compound of Interest

Compound Name: 3-(Trifluoromethyl)benzyl bromide

Cat. No.: B139568

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This document provides immediate, essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **3-(Trifluoromethyl)benzyl bromide** (CAS No. 402-23-3). The following procedures are designed to minimize risk and ensure a safe laboratory environment.

## Hazard Summary

**3-(Trifluoromethyl)benzyl bromide** is a hazardous chemical that requires careful handling. Key hazards include:

- Corrosivity: Causes severe skin burns and eye damage.[1][2][3]
- Combustibility: It is a combustible liquid.[1][4]
- Corrosive to Metals: May be corrosive to metals.[1][3]
- Inhalation Hazard: Vapors and mists can be harmful if inhaled.[5][6]

## Chemical and Physical Properties

Property	Value
CAS Number	402-23-3
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrF <sub>3</sub>
Synonyms	1-(bromomethyl)-3-(trifluoromethyl)benzene, α-Bromo-α',α',α'-trifluoro-m-xylene
Appearance	Liquid
Boiling Point	69 °C at 4 mmHg
Density	1.565 g/mL at 25 °C
Refractive Index	n <sub>20/D</sub> 1.492
Flash Point	88 °C (190.4 °F) - closed cup

## Hazard Identification and GHS Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[1][2]
Serious Eye Damage	1	H318: Causes serious eye damage[1]
Corrosive to Metals	1	H290: May be corrosive to metals[1][3]
Combustible Liquid	4	H227: Combustible liquid[1]

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling this substance.

Protection Type	Specification
Eye/Face Protection	Tight-sealing safety goggles and a face shield are required. <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Skin Protection	Wear appropriate protective gloves (impervious) and chemical-resistant clothing to prevent skin exposure. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a> An impervious apron or lab coat is necessary.
Respiratory Protection	Work must be conducted in a certified chemical fume hood. <a href="#">[4]</a> <a href="#">[6]</a> If there is a risk of exceeding exposure limits or if irritation is experienced, a NIOSH/MSHA approved respirator with an appropriate filter (e.g., type ABEK) must be used. <a href="#">[9]</a>

## Operational Plan: Step-by-Step Handling Protocol

### 5.1. Preparation:

- Ensure that a safety shower and an eyewash station are readily accessible and in good working order.[\[4\]](#)[\[6\]](#)
- Verify that the chemical fume hood is functioning correctly.
- Assemble all necessary equipment and reagents before handling the chemical.
- Don the required personal protective equipment (PPE) as specified in Table 3.

### 5.2. Handling:

- Conduct all work with **3-(Trifluoromethyl)benzyl bromide** inside a chemical fume hood.[\[4\]](#)[\[6\]](#)
- Keep the container tightly closed when not in use.[\[4\]](#)
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)

- Keep away from heat, sparks, open flames, and other ignition sources.[4][10] Use spark-proof tools and explosion-proof equipment.[5][11]
- Ground/bond the container and receiving equipment to prevent static discharge.[12]
- If transferring, do so carefully to avoid splashes or generating mist.
- Wash hands thoroughly after handling the substance.[1][5]

#### 5.3. Storage:

- Store in a locked, corrosive-resistant container in a cool, dry, and well-ventilated area.[1][4][5]
- Keep containers tightly closed.[4]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[4]
- The storage area should be designated for corrosive materials.[4][6]

## First Aid Measures

Immediate action is critical in case of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. [4][6] Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[5]
Skin Contact	Immediately remove all contaminated clothing. [5] Wash off immediately with plenty of water for at least 15 minutes.[4] Seek immediate medical attention.[5]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[5][6] If not breathing, give artificial respiration.[4] Seek immediate medical attention.[5]
Ingestion	Rinse mouth with water.[5] Do NOT induce vomiting.[2][5] Never give anything by mouth to an unconscious person.[4] Seek immediate medical attention.[5]

## Spill and Disposal Plan

### 7.1. Spill Response:

- Evacuate personnel from the spill area.
- Remove all sources of ignition.[4][5]
- Ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill.
- Absorb the spill with inert, non-combustible material such as sand, earth, or vermiculite.[4][5]
- Collect the absorbed material using spark-proof tools and place it into a suitable, labeled, and closed container for disposal.[5][12]

- Do not let the chemical enter drains.[4][13]

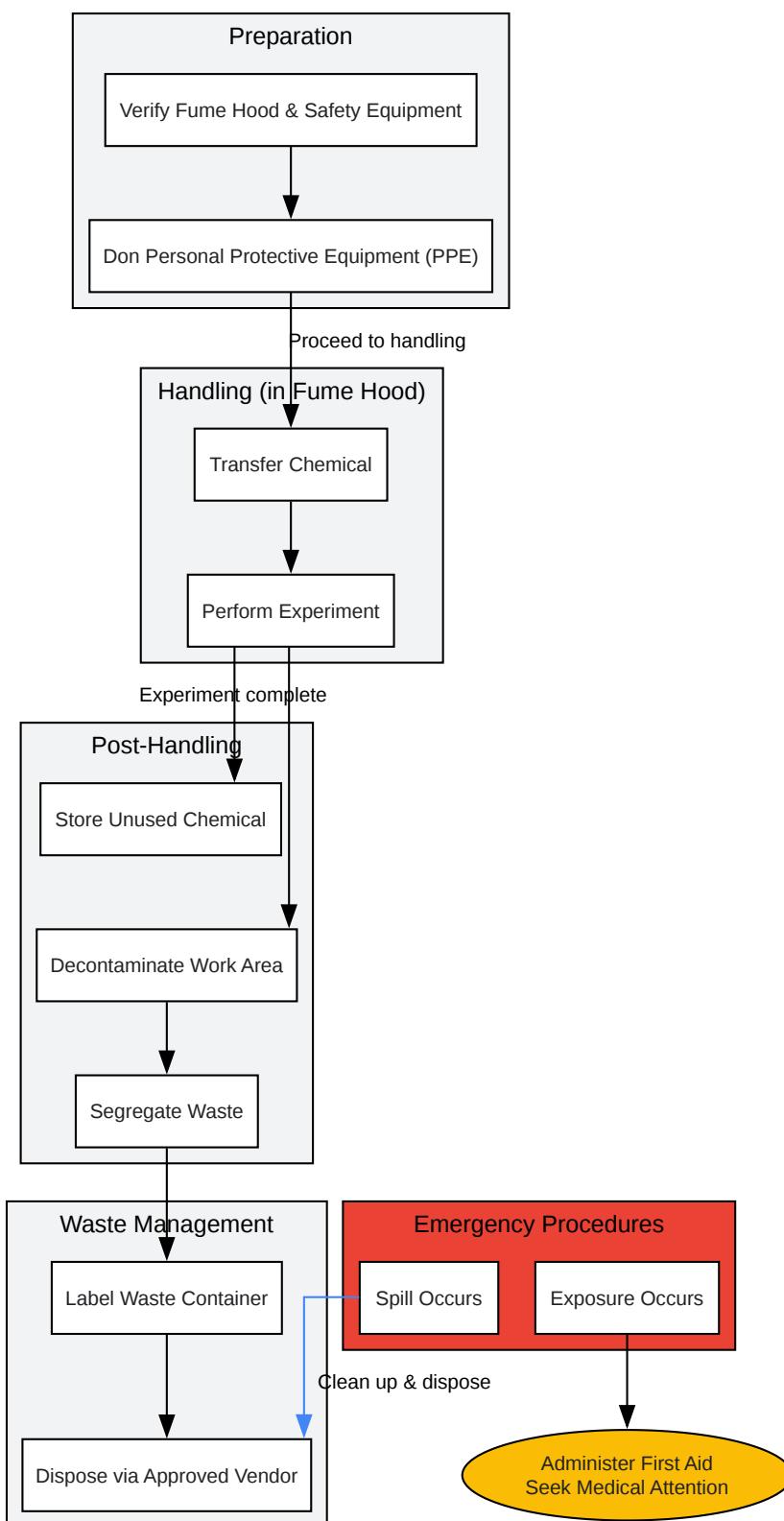
## 7.2. Waste Disposal:

- Dispose of waste, including contaminated materials and empty containers, in accordance with all applicable federal, state, and local regulations.[5][6][13]
- Waste material may be disposed of by burning in a chemical incinerator equipped with an afterburner and scrubber.[5]
- Do not mix with other waste. Leave chemicals in their original containers for disposal.[13]

## Fire-Fighting Measures

Aspect	Instruction
Suitable Extinguishing Media	Dry chemical, foam, water spray, or carbon dioxide.[5]
Unsuitable Extinguishing Media	Do not use a solid stream of water as it may scatter and spread the fire.[5]
Specific Hazards	The product is a combustible liquid.[4] Containers may explode when heated.[4] Thermal decomposition can release irritating and toxic gases and vapors, including carbon monoxide, carbon dioxide, hydrogen halides, and gaseous hydrogen fluoride.[4]
Protective Equipment	Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

## Workflow for Safe Handling

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Caption: Workflow for handling **3-(Trifluoromethyl)benzyl bromide**.

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